

Safeguarding Your Research: A Comprehensive Guide to Handling FITC-GW3965

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Compound of Interest

Compound Name: FITC-GW3965

Cat. No.: B10857997

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This guide provides essential safety and logistical information for the handling of **FITC-GW3965**, a fluorescent-labeled liver X receptor β (LXR β) agonist. Adherence to these protocols is critical to ensure personal safety and maintain the integrity of your experiments. **FITC-GW3965** is a valuable tool for studying the function of LXR β ; however, its safe handling requires a clear understanding of its components: the parent compound GW3965, the fluorescent tag Fluorescein isothiocyanate (FITC), and the common solvent Dimethyl sulfoxide (DMSO).

Personal Protective Equipment (PPE): Your First Line of Defense

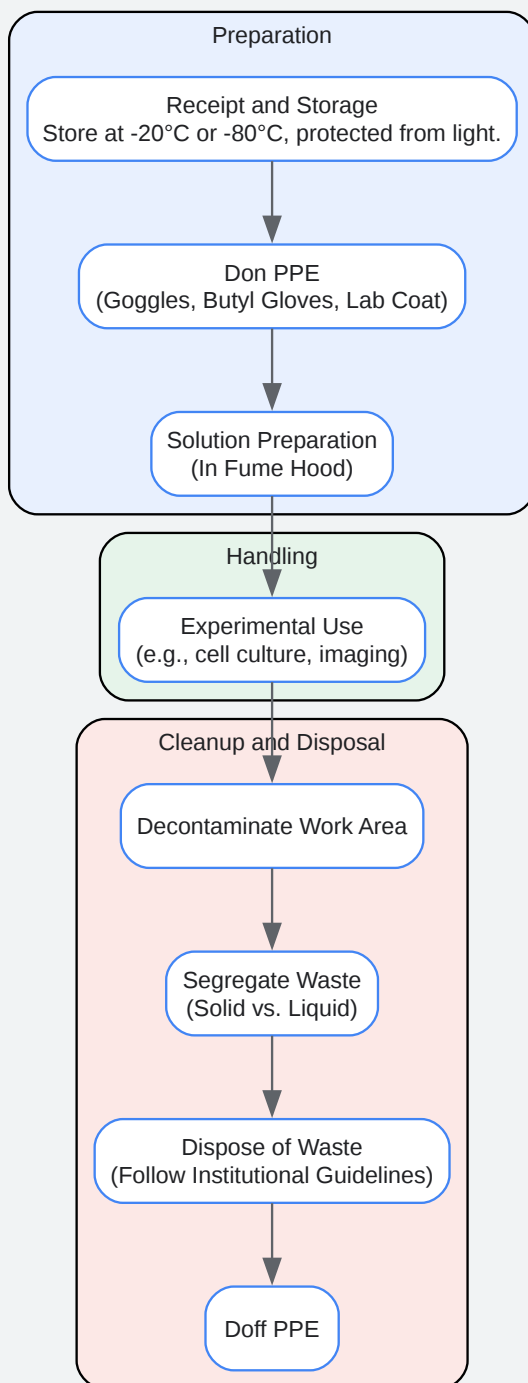
When handling **FITC-GW3965**, a comprehensive approach to personal protection is mandatory. The following table summarizes the required PPE, drawing from the safety data sheets of the compound's constituents.

PPE Category	Specification	Rationale
Eye Protection	Chemical safety goggles or a full-face shield.	Protects against splashes of FITC-GW3965 solution, which can cause serious eye irritation or damage.[1]
Hand Protection	Butyl rubber or neoprene gloves.	DMSO, the typical solvent for FITC-GW3965, readily penetrates nitrile gloves.[2] Butyl or neoprene gloves offer superior protection against DMSO and the dissolved compound.
Body Protection	A lab coat or chemical-resistant apron.	Prevents contamination of personal clothing and skin.
Respiratory Protection	Use in a well-ventilated area or a chemical fume hood. A NIOSH-approved respirator may be necessary for handling large quantities or if there is a risk of aerosolization.	FITC can cause respiratory and skin sensitization.[3] Handling in a fume hood minimizes inhalation exposure.

Operational Plan: From Receipt to Disposal

A systematic workflow is crucial for the safe and effective use of **FITC-GW3965**. The following diagram and procedural steps outline the recommended operational plan.

Safe Handling Workflow for FITC-GW3965

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